

Navigating the Safety Profile of a-(4-Nitrophenyl)morpholine: A Technical Guide

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Compound of Interest

Compound Name: **4-(4-Nitrophenyl)morpholine**

Cat. No.: **B078992**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety, handling, and GHS (Globally Harmonized System of Classification and Labelling of Chemicals) information for a-(4-Nitrophenyl)morpholine (also known as **4-(4-Nitrophenyl)morpholine**), a key intermediate in pharmaceutical and chemical synthesis.^[1] Adherence to strict safety protocols is paramount when handling this compound to mitigate potential risks.

Physicochemical and Toxicological Data

A summary of the key quantitative data for a-(4-Nitrophenyl)morpholine is presented below. This information is critical for risk assessment and the implementation of appropriate safety measures in a laboratory or manufacturing setting.

Table 1: Physicochemical Properties of a-(4-Nitrophenyl)morpholine

Property	Value	Source(s)
CAS Number	10389-51-2	[1] [2] [3] [4] [5]
Molecular Formula	C10H12N2O3	[1] [2] [3] [4] [5]
Molecular Weight	208.21 - 208.22 g/mol	[1] [2] [3] [4] [5]
Appearance	White to very pale yellow or reddish-yellow crystalline powder. [1]	[1] [6] [7]
Melting Point	148 - 155 °C	[1]
Purity	≥98% (GC)	[1] [6]
Solubility	Soluble in Dimethylformamide.	

Table 2: Toxicological Data for a-(4-Nitrophenyl)morpholine

Test	Result	Species	Source(s)
Acute Toxicity (Intravenous)	LD50: 320 mg/kg	Mouse	[6]

GHS Hazard Information

a-(4-Nitrophenyl)morpholine is classified as a hazardous substance under the GHS. The following table summarizes its classification and associated hazard communication elements.

Table 3: GHS Classification and Labeling for a-(4-Nitrophenyl)morpholine

Element	Description
Pictogram	
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.[4][5][7] H319: Causes serious eye irritation.[4][5][7] H335: May cause respiratory irritation.[4][5][8][7]
Precautionary Statements	Prevention: P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[4][5][7] P264: Wash face, hands and any exposed skin thoroughly after handling.[4][7] P271: Use only outdoors or in a well-ventilated area.[4][8][7] P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][7] Response: P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[4][7] P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4][8][7] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][7] P312: Call a POISON CENTER or doctor if you feel unwell.[7] P332 + P313: If skin irritation occurs: Get medical advice/attention.[4] P337 + P313: If eye irritation persists: Get medical advice/attention.[4] P362 + P364: Take off contaminated clothing and wash it before reuse.[4][7] Storage: P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[4][8][7] P405: Store locked up.[4][8] Disposal: P501: Dispose of contents/container to an approved waste disposal plant.[4][8][7]

Safe Handling and Experimental Protocols

Due to its hazardous nature, strict adherence to safety protocols is mandatory when handling a-(4-Nitrophenyl)morpholine. The following guidelines are based on standard laboratory safety practices for hazardous chemicals.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. However, as a minimum, the following should be worn:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: In case of insufficient ventilation or the potential for dust formation, a NIOSH-approved respirator for organic vapors and particulates is recommended.

Engineering Controls

- Work with a-(4-Nitrophenyl)morpholine should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

General Handling Procedures

- Avoid direct contact with the skin, eyes, and clothing.
- Avoid the formation of dust and aerosols.[\[9\]](#)[\[10\]](#)
- Use non-sparking tools to prevent ignition sources.[\[9\]](#)
- Wash hands thoroughly after handling the compound and before eating, drinking, or smoking.

Storage

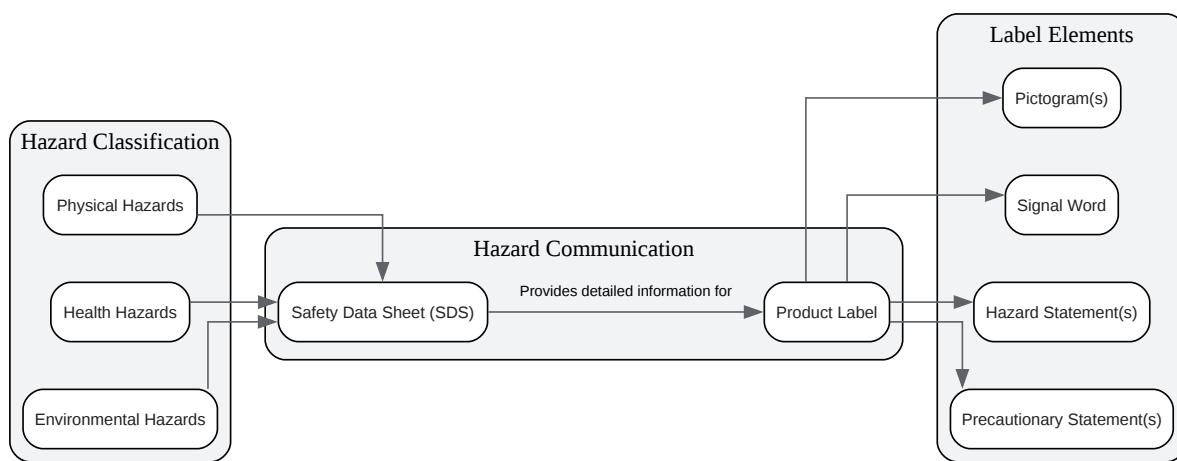
- Store in a tightly closed container in a dry, cool, and well-ventilated area.[8][7][9]
- Recommended storage temperature is between 2-8°C.[1][10]
- Store away from incompatible materials such as strong oxidizing agents.

Spills and Disposal

- In case of a spill, evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE and use an inert absorbent material to contain the spill.
- Collect the spilled material into a suitable container for disposal.
- Dispose of waste in accordance with local, state, and federal regulations. This should be done through a licensed disposal company.[8][7]

GHS Hazard Communication Workflow

The following diagram illustrates the general workflow for communicating chemical hazards under the GHS framework.



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Caption: GHS Hazard Communication Workflow.

This guide is intended to provide essential safety information for a-(4-Nitrophenyl)morpholine. It is not exhaustive, and users should always consult the most current Safety Data Sheet (SDS) provided by the supplier before handling this chemical. All laboratory personnel must be trained in the proper handling of hazardous materials.

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